

Essential Safety and Operational Guide for Handling Astin C

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Compound of Interest

Compound Name: Astin C

Cat. No.: B2457220

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Astin C**. The following procedures are based on standard laboratory safety protocols for handling potent, research-grade chemical compounds. Users should always consult the official Safety Data Sheet (SDS) provided by the supplier for the most comprehensive safety information.

Chemical and Physical Properties of Astin C

The following table summarizes the key physical and chemical properties of **Astin C**, a cyclopeptide with anti-inflammatory and anti-cancer activities.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Property	Value
CAS Number	148057-23-2
Molecular Formula	C ₂₅ H ₃₃ Cl ₂ N ₅ O ₆
Molecular Weight	570.47 g/mol [5][6]
Appearance	Off-white to yellow powder/solid[1][4]
Purity	>98%
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone[2][6]
Storage (Powder)	Store at -20°C for up to 2 years.[3]
Storage (Stock Solution)	Store in aliquots at -80°C for up to 6 months or -20°C for up to 1 month. Avoid repeated freeze-thaw cycles.[3][4][7]

Operational Plan: Safe Handling of Astin C

Adherence to the following step-by-step procedures is mandatory to ensure personnel safety and prevent contamination.

Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any damage or leaks.
- Verification: Confirm that the product name and CAS number on the label match the order.
- Storage: Immediately transfer the compound to a designated, locked storage unit at -20°C. The storage location should be clearly labeled as containing potent compounds.

Personal Protective Equipment (PPE)

A risk assessment is crucial to determine the appropriate PPE.[8][9] The minimum required PPE for handling **Astin C** in powdered form and in solution is outlined below.

Operation	Required Personal Protective Equipment
Handling Powder (e.g., weighing, aliquoting)	- Disposable Nitrile Gloves (double-gloving recommended) - Laboratory Coat - Safety Goggles with side shields - Face Shield - N95 Respirator (or higher)
Handling Solutions	- Disposable Nitrile Gloves - Laboratory Coat - Safety Goggles

Preparation of Stock Solutions

Due to the powdered nature of **Astin C**, all initial handling, including weighing and preparation of the stock solution, must be conducted within a certified chemical fume hood or a powder containment hood to prevent inhalation of airborne particles.[\[10\]](#)

- Pre-weighing: Pre-label all vials and tubes.
- Weighing: Use an analytical balance inside the fume hood. Use anti-static weigh boats to minimize powder dispersal.[\[10\]](#)
- Dissolving: Add the appropriate solvent (e.g., DMSO) to the vial containing the weighed **Astin C** powder.[\[2\]](#)[\[6\]](#) Cap the vial securely and vortex until the powder is completely dissolved.
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots to avoid repeated freeze-thaw cycles.[\[7\]](#)
- Labeling: Clearly label each aliquot with the compound name, concentration, date, and solvent.
- Storage: Store the aliquots at -80°C.[\[7\]](#)

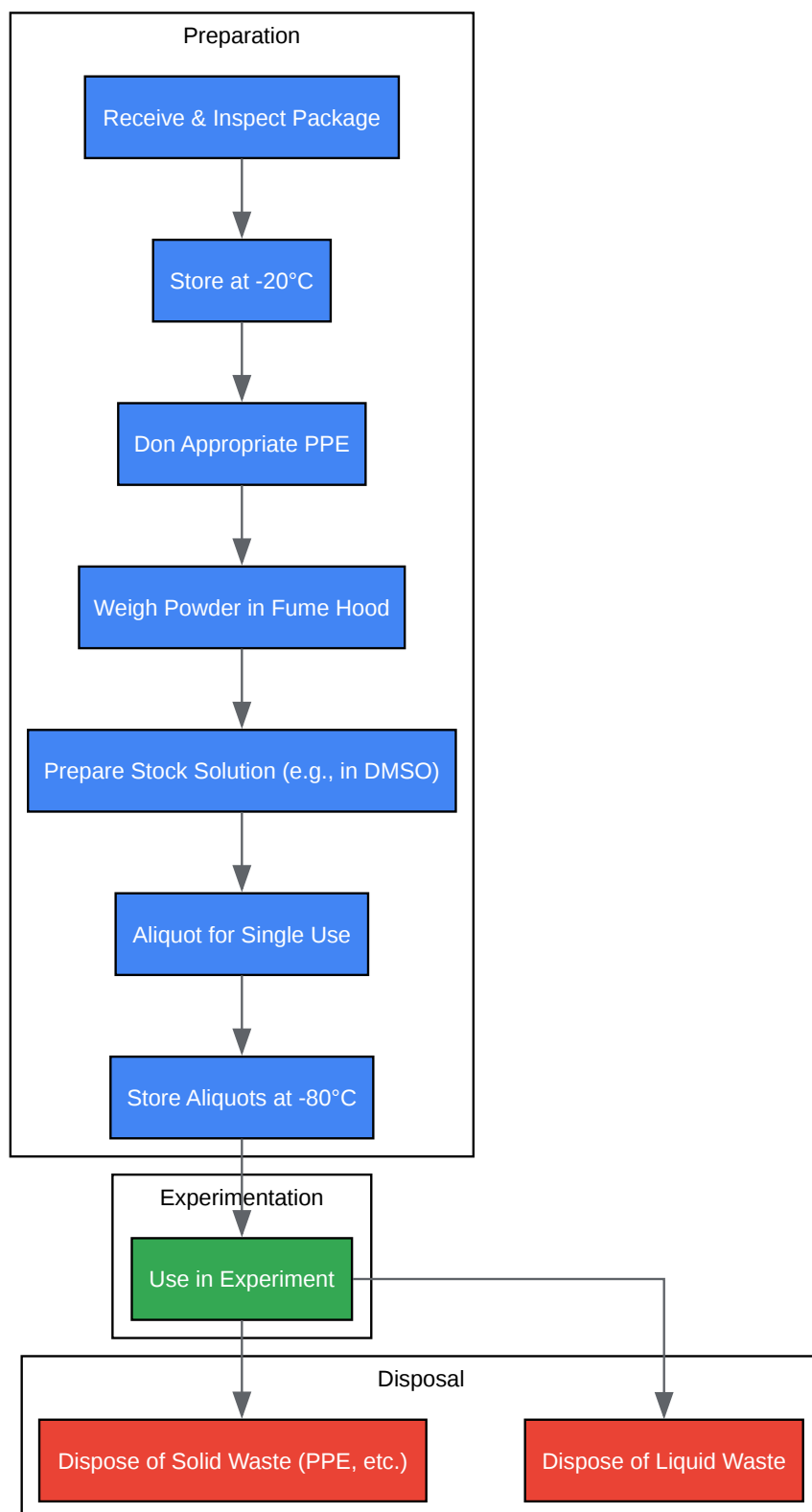
Disposal Plan

All waste generated from handling **Astin C** must be treated as hazardous chemical waste and disposed of according to institutional and local regulations.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

- Solid Waste:
 - Contaminated PPE (gloves, lab coats, etc.), weigh boats, and other disposable materials should be collected in a dedicated, sealed, and clearly labeled hazardous waste bag.
- Liquid Waste:
 - Unused or contaminated solutions of **Astin C** should be collected in a designated, sealed, and clearly labeled hazardous waste container.
 - Do not pour **Astin C** solutions down the drain.[\[13\]](#)
- Sharps Waste:
 - Needles, syringes, or any other contaminated sharps must be disposed of in a designated sharps container.

Safe Handling Workflow

The following diagram illustrates the key stages of safely handling **Astin C**, from receipt to disposal.



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Caption: Workflow for the safe handling of **Astin C** from receipt to disposal.

Experimental Protocol: In Vitro cGAS-STING Inhibition Assay

Astin C is known to inhibit the cGAS-STING signaling pathway.^{[2][3][7]} The following is a generalized protocol for assessing the inhibitory effect of **Astin C** on this pathway in a cell-based assay.

Objective: To determine the IC₅₀ of **Astin C** on dsDNA-induced interferon- β (IFN- β) production in mouse embryonic fibroblasts (MEFs).

Materials:

- Mouse Embryonic Fibroblasts (MEFs)
- DMEM with 10% FBS and 1% Penicillin/Streptomycin
- **Astin C** stock solution (e.g., 10 mM in DMSO)
- dsDNA probe (e.g., 80 bp dsDNA)
- Transfection reagent (e.g., jetPRIME®)
- Opti-MEM
- RNA extraction kit
- cDNA synthesis kit
- qPCR master mix
- Primers for IFN- β and a housekeeping gene (e.g., GAPDH)

Procedure:

- Cell Seeding:
 - Seed MEFs in a 24-well plate at a density that will result in 80-90% confluency on the day of transfection.

- Incubate at 37°C and 5% CO₂ overnight.
- Compound Treatment:
 - Prepare serial dilutions of **Astin C** in culture medium from the stock solution. Final concentrations may range from 0.1 µM to 100 µM. Include a vehicle control (DMSO).
 - Replace the existing medium with the medium containing the different concentrations of **Astin C** or vehicle.
 - Incubate for 3 hours.
- dsDNA Transfection:
 - Prepare the dsDNA-transfection reagent complexes in Opti-MEM according to the manufacturer's protocol.
 - Add the transfection complexes to the wells containing the cells and **Astin C**.
 - Incubate for 6 hours at 37°C and 5% CO₂.
- RNA Extraction and qPCR:
 - After incubation, wash the cells with PBS and lyse them to extract total RNA using a commercial kit.
 - Synthesize cDNA from the extracted RNA.
 - Perform qPCR using primers for IFN-β and the housekeeping gene to determine the relative expression levels of IFN-β mRNA.
- Data Analysis:
 - Normalize the IFN-β expression to the housekeeping gene.
 - Plot the percentage of inhibition of IFN-β expression against the log concentration of **Astin C**.
 - Calculate the IC₅₀ value using a non-linear regression analysis.

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